

glaziovine animal model administration

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Glaziovine

CAS No.: 6808-72-6

Cat. No.: S560808

Get Quote

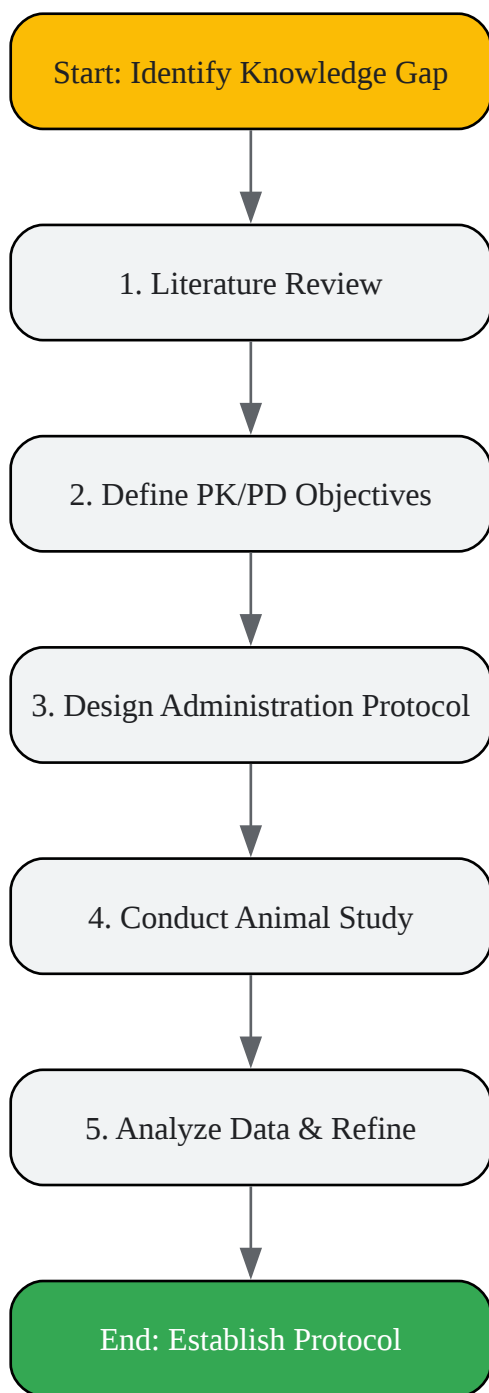
Glaziovine Pharmacokinetics in Humans

The table below summarizes key pharmacokinetic data for **glaziovine** from a human bioavailability study.

Parameter	Finding in Human Study
Observed Oral Bioavailability (Fobs)	< 15% [1]
Predicted Oral Bioavailability (Fpred)	> 50% [1]
Prediction Error	3.6-fold underprediction [1]
Compound Characteristics	Base; Phenol; Predicted CYP3A4-substrate; Predicted MDR-1-substrate [1]

Experimental Workflow for Protocol Development

Since specific animal administration protocols were not found, the following workflow outlines a general approach to bridge the knowledge gap for pre-clinical studies.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Advances in Predictions of Oral Bioavailability ... [mdpi.com]

To cite this document: Smolecule. [glaziovine animal model administration]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b560808#glaziovine-animal-model-administration>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com